

challenges in welding and joining of Nitinol components

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Compound of Interest

Compound Name: *nickel;titanium*

Cat. No.: *B15488154*

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Nitinol Welding & Joining Technical Support Center

Welcome to the Technical Support Center for challenges in the welding and joining of Nitinol components. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) to assist in your experiments.

Troubleshooting Guides

This section provides solutions to common problems encountered during the welding and joining of Nitinol.

Problem: Welded Nitinol is brittle and fractures easily.

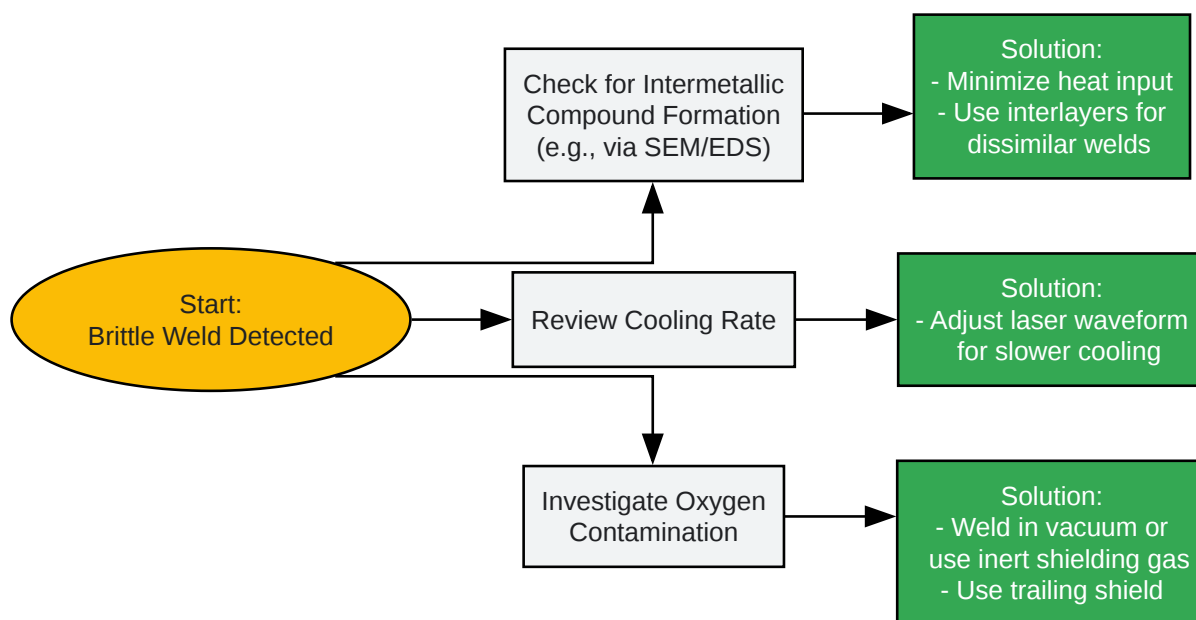
Possible Causes and Solutions:

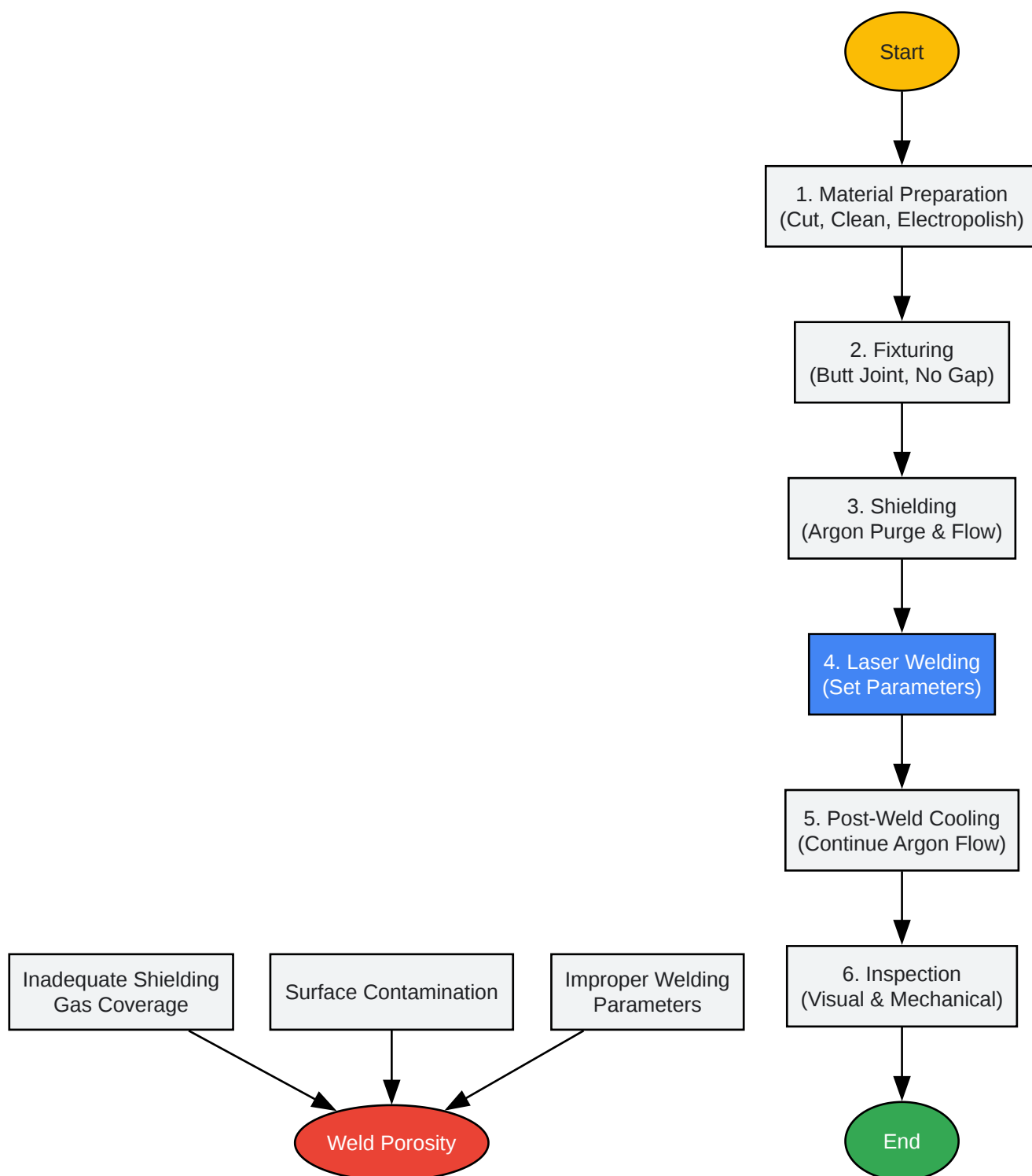
- Formation of Brittle Intermetallic Compounds: The heat from welding can lead to the formation of brittle intermetallic phases, such as Ti_2Ni and Ni_3Ti .^[1] This is a primary cause of reduced ductility and fracture.
 - Solution: Minimize heat input by using a low-energy welding process like laser welding with short pulse durations.^[2] For dissimilar metal welding (e.g., Nitinol to stainless steel),

consider using a filler material or an interlayer (e.g., nickel, tantalum, or niobium) to create a more ductile joint and prevent the formation of brittle intermetallics.[3]

- Rapid Cooling: Fast cooling rates after welding can contribute to the formation of a brittle weld zone.
 - Solution: For pulsed wave (PW) laser welding, you can adjust the waveform to allow for a slower cooling of the Nitinol, which can help create a crack-free weld.[4]
- Oxygen Contamination: Nitinol is highly reactive with oxygen at elevated temperatures, which can lead to embrittlement of the weld.
 - Solution: Perform welding in a vacuum or use a high-purity inert shielding gas, such as argon.[4] Ensure a continuous flow of shielding gas until the weld has completely cooled. A trailing shield can also be beneficial to protect the cooling weld bead from the atmosphere.

A troubleshooting workflow for brittle welds is illustrated below:





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References

- 1. ieomsociety.org [ieomsociety.org]
- 2. medicalmurray.com [medicalmurray.com]
- 3. mdpi.com [mdpi.com]
- 4. kelloggsresearchlabs.com [kelloggsresearchlabs.com]
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